

Chemical Identity & Inferred Storage Guidelines

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Compound Focus: Ethomersol

CAS No.: 135048-68-9

Cat. No.: S1488668

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The table below summarizes the known chemical identity of **Ethomersol** and recommended storage practices inferred for a compound of its nature.

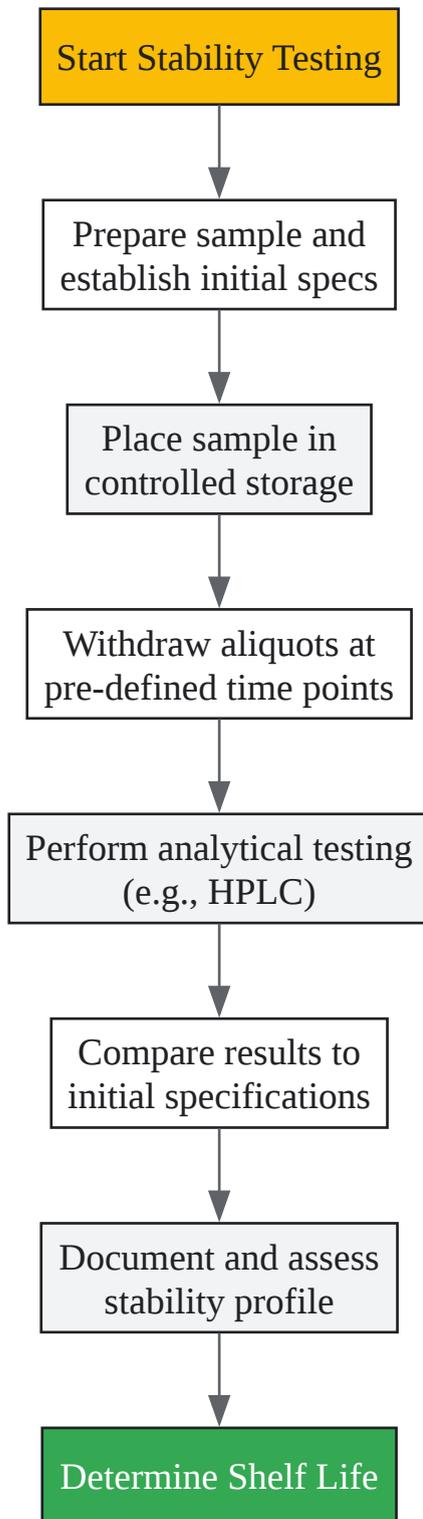
Property	Description	Storage Implication
IUPAC Name	6-ethoxy-2-ethylsulfanyl-1H-benzimidazole [1]	-
Molecular Formula	$C_{11}H_{14}N_2OS$ [1]	-
Molecular Weight	222.31 g/mol [1]	-
Structural Features	Benzimidazole derivative, ethoxy & ethylthio substituents [1]	Potential sensitivity to light and oxidation.
Recommended Form	Solid (inferred from synthesis and purification by crystallization) [1]	Store in a tightly sealed container, protected from light and moisture.

Frequently Asked Questions & Troubleshooting

Q1: What are the recommended storage conditions for Ethomersol? While exact conditions for **Ethomersol** are not published, standard practices for stable organic solids apply.

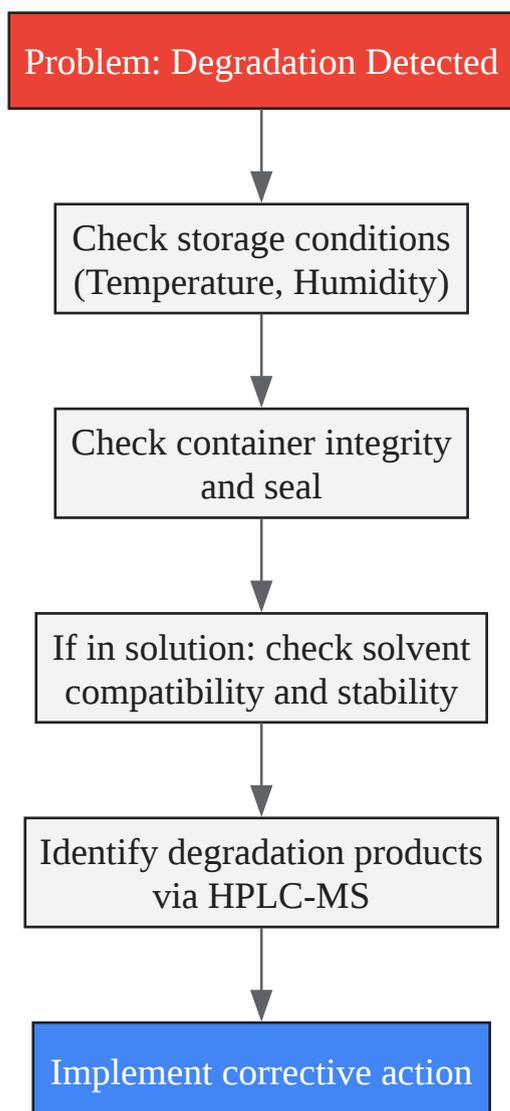
- **Container:** Store in a tightly sealed, light-resistant container (e.g., amber glass vial).
- **Environment:** Keep in a cool, dry place. For long-term storage, a **refrigerated condition at 2-8°C** is often recommended for research compounds to minimize degradation.
- **Atmosphere:** Consider storing under an inert gas (e.g., nitrogen or argon) to prevent oxidation, especially if the compound is sensitive.

Q2: How can I confirm the stability of my Ethomersol sample over time? You should establish a stability testing program. The core workflow involves storing the sample under controlled conditions and testing its integrity at set intervals [2] [3].



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Q3: My analysis shows unexpected degradation products. What should I do? Follow this troubleshooting guide to identify the root cause.



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- **Investigate Storage Conditions:** Verify that storage temperatures and humidity levels have not been exceeded. Review logs for any potential excursions [4].
- **Check Container Integrity:** Ensure the container seal is not compromised, exposing the compound to air or moisture [4].
- **Review Solvent History:** If the sample was dissolved, certain solvents can catalyze degradation. The stability of a compound can be highly dependent on the formulation and the presence of other agents [5] [6].
- **Analyze Degradants:** Use analytical techniques like HPLC-MS to identify the degradation products, which can provide clues about the degradation pathway (e.g., hydrolysis, oxidation) [7].

Key Experimental Protocols

Forced Degradation Studies (Stress Testing) This protocol helps identify likely degradation pathways and validate stability-indicating analytical methods [7].

- **Sample Preparation:** Prepare multiple samples of **Ethomersol** in solution or solid state.
- **Apply Stress Conditions:**
 - **Acidic Hydrolysis:** Expose to 0.1-1M HCl at elevated temperature (e.g., 40-60°C) for several hours.
 - **Basic Hydrolysis:** Expose to 0.1-1M NaOH at elevated temperature.
 - **Oxidative Stress:** Treat with 1-3% hydrogen peroxide at room temperature.
 - **Thermal Stress:** Expose the solid to elevated temperatures (e.g., 50-70°C).
 - **Photolytic Stress:** Expose to UV/VIS light according to ICH guidelines.
- **Analysis:** Monitor the degradation at intervals using HPLC to track the loss of the parent compound and the formation of new peaks [7].

Stability-Indicating Method (HPLC) A well-developed HPLC method is crucial. While a specific method for **Ethomersol** is not listed, the parameters below, inspired by a method for a related compound (omeprazole), can serve as a starting point for development [7]:

- **Column:** C18 column (e.g., 250 mm x 4.6 mm, 5 µm)
- **Mobile Phase:** Mixture of buffer and organic modifier (e.g., acetonitrile or methanol). A gradient elution may be needed to separate degradants.
- **Detection:** UV detector, wavelength to be determined (e.g., 301 nm for omeprazole).
- **Validation:** The method must be validated for specificity, accuracy, precision, and linearity to confirm it can accurately measure **Ethomersol** in the presence of its degradation products [7].

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